

A Comparative Guide to the Pharmacokinetics of Oral versus Intravenous Unithiol

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Compound of Interest

Compound Name: Unithiol

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Unithiol (2,3-dimercapto-1-propanesulfonic acid, DMPS) is a chelating agent utilized in the treatment of heavy metal poisoning.[1][2] Its efficacy is intrinsically linked to its pharmacokinetic profile, which varies significantly depending on the route of administration. This guide provides a detailed comparison of the pharmacokinetics of oral and intravenous **unithiol**, supported by experimental data, to inform research and drug development.

Quantitative Pharmacokinetic Data

The following table summarizes the key pharmacokinetic parameters for both oral and intravenous administration of **unithiol** based on clinical trial data.

Pharmacokinetic Parameter	Oral Administration	Intravenous Administration
Bioavailability	~39-60.7% [3] [4]	100% (by definition)
Tmax (Time to Peak Plasma Concentration)	~2.9 - 4 hours [3] [5]	Not applicable (immediate)
Cmax (Peak Plasma Concentration)	4.3 µg/mL (300 mg dose) [6]	14.3 µg/mL (3 mg/kg dose) [6]
14.7 µg/mL (1500 mg dose) [5]	23.5 µg/mL (5 mg/kg dose) [6]	
AUC _{0-∞} (Area Under the Curve)	204.5 µg.h/mL (1500 mg dose) [5]	56.7 µg.h/mL (3 mg/kg dose) [6]
76.5 µg.h/mL (5 mg/kg dose) [6]		
Elimination Half-life (t _{1/2})	~18.4 - 20 hours (total unithiol) [1] [5]	~1.8 hours (parent drug) [3] [7]
	~20 hours (total unithiol) [1] [8]	

Experimental Protocols

The data presented is primarily derived from an open-label, single-agent, phase 1 clinical trial involving healthy adult volunteers.[\[4\]](#)[\[9\]](#)[\[10\]](#) The study was designed to assess the safety and pharmacokinetics of escalating doses of **unithiol**.

Study Design:

- Oral Administration: Single ascending doses and multiple ascending doses were administered to different cohorts of healthy volunteers.[\[4\]](#)[\[10\]](#)
- Intravenous Administration: Single ascending doses were administered to separate cohorts.[\[4\]](#)[\[10\]](#)

Participants:

- Healthy adult volunteers were recruited for the trial.[\[4\]](#)[\[9\]](#)

Dosing Regimens:

- Oral: Single doses ranging up to 1500 mg.[4][5]
- Intravenous: Doses of 3 mg/kg and 5 mg/kg were administered.[4][6]

Pharmacokinetic Analysis:

- Blood samples were collected at various time points post-administration to determine the plasma concentrations of **unithiol**.[\[11\]](#)
- Plasma concentrations of **unithiol** were quantified using high-performance liquid chromatography-mass spectrometry (HPLC-MS).[\[4\]\[9\]](#)

Pharmacokinetic Profile Comparison

Absorption and Bioavailability: Oral **unithiol** exhibits variable but significant absorption, with a reported bioavailability ranging from approximately 39% to 60.7%.[\[3\]\[4\]](#) Peak plasma concentrations are typically reached within 3 to 4 hours after oral ingestion.[\[1\]\[3\]\[8\]](#) In contrast, intravenous administration bypasses the absorption phase, resulting in immediate and 100% bioavailability.

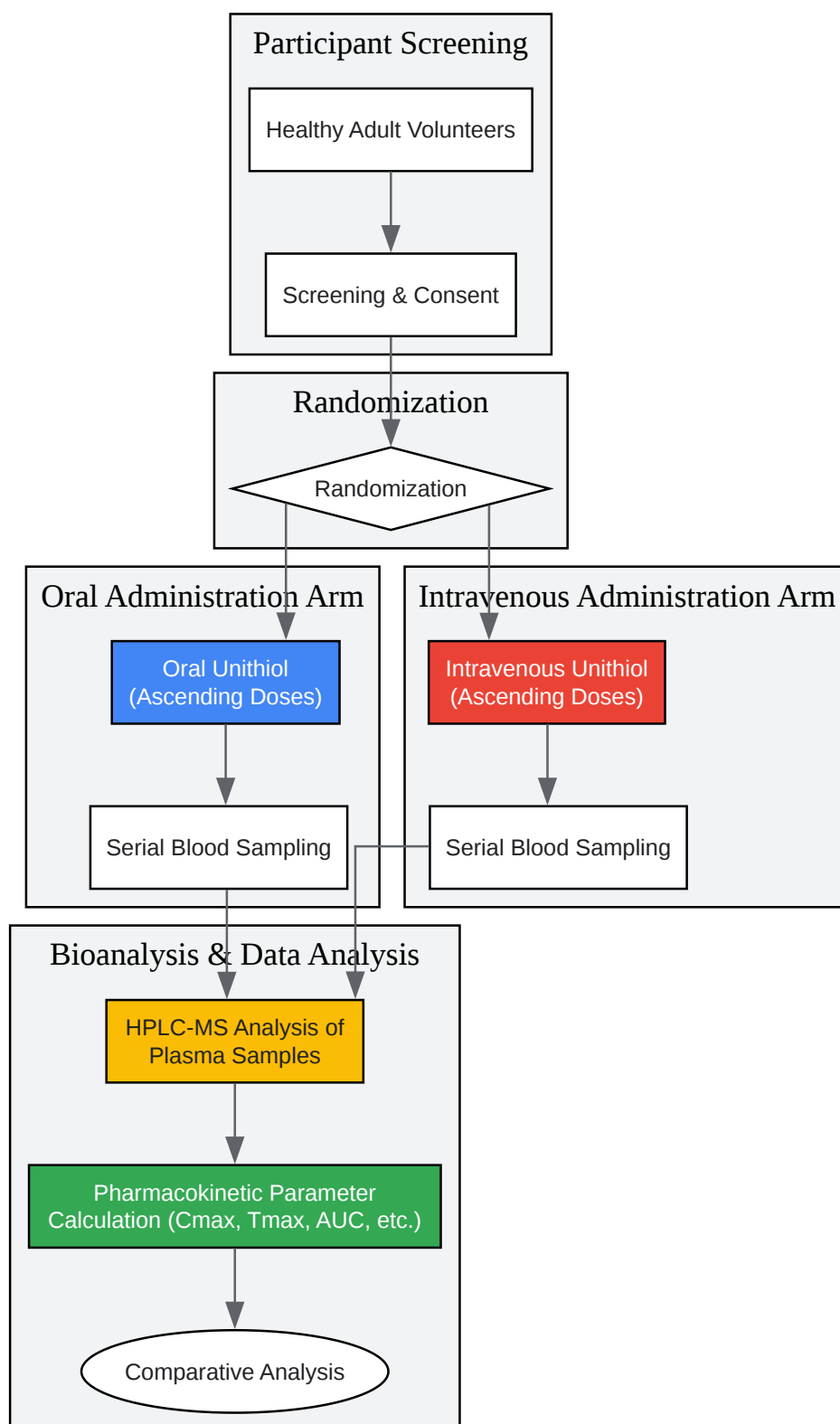
Distribution: Following administration, **unithiol** is extensively bound to plasma proteins, primarily albumin.[\[1\]\[3\]](#) More than 60% of circulating **unithiol** is protein-bound.[\[3\]](#) The volume of distribution for intravenous **unithiol** has been observed to vary.[\[3\]\[7\]\[12\]](#)

Metabolism: **Unithiol** is rapidly and extensively metabolized, primarily into disulfide forms.[\[3\]\[7\]](#)[\[12\]](#) Within 15 minutes of intravenous administration, a significant portion of the parent drug is converted to its metabolites.[\[3\]\[7\]\[12\]](#)

Elimination: The primary route of elimination for **unithiol** and its metabolites is renal excretion.[\[3\]\[7\]](#) Following intravenous administration, approximately 10% of the dose is excreted as unaltered **unithiol** in the urine, with the majority being eliminated as disulfide metabolites.[\[1\]\[7\]](#) The elimination half-life of the parent drug after intravenous administration is relatively short, at around 1.8 hours.[\[3\]\[7\]](#) However, the half-life of total **unithiol** (parent drug and metabolites) is considerably longer, approximately 20 hours for both oral and intravenous routes.[\[1\]\[8\]](#)

Visualizing the Experimental Workflow

The following diagram illustrates the workflow of a comparative pharmacokinetic study of oral versus intravenous **unithiol**.



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Caption: Experimental workflow for a comparative pharmacokinetic study.

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